

# Proper Disposal of 2-Bromoacetophenone: A Guide for Laboratory Professionals

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## Compound of Interest

Compound Name: **2-Bromoacetophenone**

Cat. No.: **B140003**

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The safe and compliant disposal of **2-Bromoacetophenone** is critical for ensuring laboratory safety and environmental protection. This guide provides detailed procedures for researchers, scientists, and drug development professionals to manage **2-Bromoacetophenone** waste, from initial handling to final disposal, in accordance with established safety protocols.

## Immediate Safety and Handling Precautions

**2-Bromoacetophenone** is a hazardous substance that requires careful handling. It is classified as a lachrymator and is corrosive, causing severe skin burns and eye damage.[\[1\]](#)[\[2\]](#) Inhalation or ingestion may be fatal.[\[1\]](#) Adherence to the following safety measures is mandatory.

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including chemical-resistant gloves, chemical safety goggles or a face shield, and a lab coat.[\[3\]](#)[\[4\]](#)[\[5\]](#) Work should be conducted in a well-ventilated area or under a chemical fume hood to avoid inhaling vapors or dust.[\[1\]](#)[\[3\]](#)[\[5\]](#)
- Spill Management: In the event of a spill, immediately clear the area.[\[6\]](#)[\[7\]](#) Avoid breathing vapors and ensure there is adequate ventilation.[\[1\]](#)[\[6\]](#) Spills should be contained and absorbed using an inert material such as sand, earth, or vermiculite.[\[4\]](#)[\[5\]](#)[\[6\]](#) The collected material must be placed in a suitable, clearly labeled, and sealed container for disposal.[\[4\]](#)[\[5\]](#)[\[6\]](#) Do not allow the substance or cleanup materials to enter drains or waterways.[\[1\]](#)[\[3\]](#)[\[6\]](#) After cleanup, decontaminate all protective equipment before reuse.[\[6\]](#)

## Quantitative Data for 2-Bromoacetophenone

The following table summarizes key quantitative data for **2-Bromoacetophenone**, which is essential for its safe handling and management.

Property	Value	Citations
Chemical Formula	C <sub>8</sub> H <sub>7</sub> BrO	[3][4]
Molecular Weight	199.04 g/mol	[3]
CAS Number	70-11-1 (Phenacyl bromide)	[1][8]
Appearance	White to light yellow or green-brown crystals, powder, or liquid	[4][9]
Melting Point	48 - 51 °C	[2][9]
Boiling Point	135 °C @ 18 mmHg	[9]
Incompatibilities	Strong oxidizing agents, strong bases	[1][5][9]
Hazard Class	6.1 (Toxic)	[9]

## Step-by-Step Disposal Protocol

The universally recommended method for the disposal of **2-Bromoacetophenone** is through a licensed and approved hazardous waste disposal service.[3][4][8][10] Direct treatment or neutralization in the lab is not advised without specific, validated protocols, which are not provided in standard safety data sheets.

- Waste Identification and Segregation:
  - Identify all waste containing **2-Bromoacetophenone**, including pure substance, contaminated solutions, and spill cleanup materials.
  - Do not mix **2-Bromoacetophenone** waste with other waste streams.[3] Keep it in its original container or a designated, compatible, and properly labeled waste container.[3][6]

Suitable containers are made of polyethylene or polypropylene.[\[6\]](#)

- Container Management:

- Ensure the waste container is clearly and accurately labeled as "Hazardous Waste: **2-Bromoacetophenone**" and includes appropriate hazard symbols (e.g., toxic, corrosive).[\[6\]](#)
- Keep the container tightly closed and store it in a cool, dry, well-ventilated, and secure area, away from incompatible materials.[\[3\]](#)[\[4\]](#)[\[7\]](#)[\[8\]](#) The storage area should be locked up.[\[3\]](#)[\[7\]](#)[\[8\]](#)

- Consult Regulations:

- Waste disposal regulations can vary significantly by location. It is mandatory to consult local, regional, and national hazardous waste regulations to ensure full compliance.[\[1\]](#)[\[5\]](#)[\[6\]](#)[\[8\]](#) Your institution's Environmental Health and Safety (EHS) department is the primary resource for this information.

- Arrange for Professional Disposal:

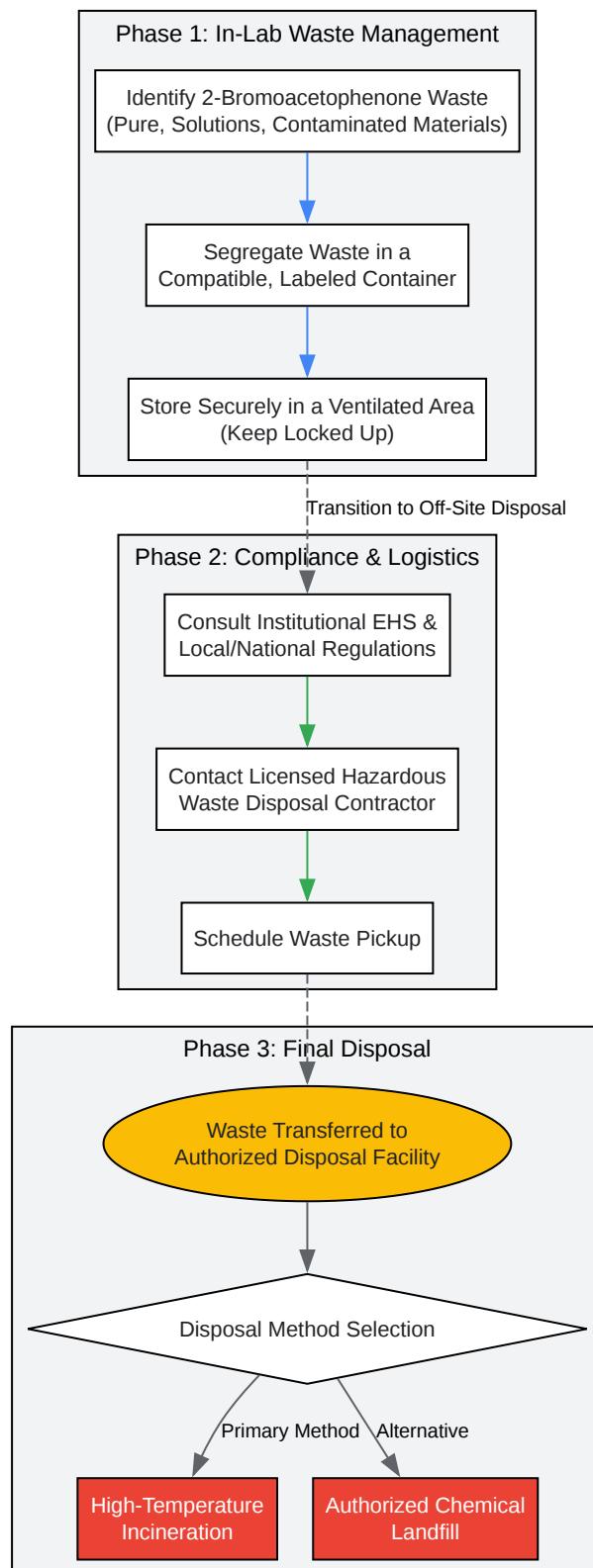
- Contact a licensed hazardous waste management company to arrange for the collection and disposal of the **2-Bromoacetophenone** waste.
- The primary disposal methods employed by these facilities are typically high-temperature incineration in a licensed apparatus or burial in a specifically licensed landfill for chemical waste.[\[6\]](#)

- Empty Container Disposal:

- Empty containers that held **2-Bromoacetophenone** are also considered hazardous as they may retain chemical residue.[\[6\]](#) They should be handled in the same manner as the chemical itself.[\[3\]](#) If they cannot be returned to the supplier for reuse, they should be punctured to prevent re-use and disposed of via the hazardous waste contractor.[\[6\]](#)

## Disposal Workflow Diagram

The following diagram illustrates the decision-making process for the proper disposal of **2-Bromoacetophenone**.



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Caption: Workflow for the safe disposal of **2-Bromoacetophenone** waste.

## Experimental Protocols for Neutralization

The provided search results from various Safety Data Sheets and chemical databases do not contain specific, detailed experimental protocols for the neutralization of **2-Bromoacetophenone** for disposal purposes. While the chemistry of  $\alpha$ -halo ketones suggests potential reactions, such as with bases, these are not provided as validated disposal methods. [1][5][9] The standard and required procedure is to treat **2-Bromoacetophenone** as a hazardous chemical waste and transfer it to an authorized disposal facility without attempting chemical neutralization in the laboratory.[1][3][4][5][6][7][8][10]

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## References

- 1. nmu-mi.newlook.safecollegessds.com [nmu-mi.newlook.safecollegessds.com]
- 2. hpc-standards.com [hpc-standards.com]
- 3. beta.lakeland.edu [beta.lakeland.edu]
- 4. assets.thermofisher.com [assets.thermofisher.com]
- 5. fishersci.com [fishersci.com]
- 6. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 7. store.apolloscientific.co.uk [store.apolloscientific.co.uk]
- 8. labchem-wako.fujifilm.com [labchem-wako.fujifilm.com]
- 9. 2-Bromoacetophenone One Chongqing Chemdad Co. , Ltd [chemdad.com]
- 10. synquestlabs.com [synquestlabs.com]
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